

Ethylamine hydrobromide CAS number 593-55-5 properties

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Compound of Interest

Compound Name: Ethylamine hydrobromide

CAS No.: 593-55-5

Cat. No.: B1208425

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An In-Depth Technical Guide to **Ethylamine Hydrobromide** (CAS 593-55-5)

Executive Summary

Ethylamine hydrobromide, also known as ethylammonium bromide (EABr), is the hydrobromide salt of ethylamine. It presents as a stable, white crystalline solid that is highly soluble in water.^{[1][2]} This compound serves as a crucial reagent and precursor in diverse fields, most notably in organic synthesis and advanced materials science. Its primary function is to act as a solid, stable, and easily handled source of the ethylammonium cation ($\text{CH}_3\text{CH}_2\text{NH}_3^+$), which can be deprotonated in situ to release ethylamine or incorporated directly into larger molecular frameworks.^{[1][3]} In recent years, **ethylamine hydrobromide** has gained significant attention in the field of optoelectronics as a key additive or precursor in the fabrication of perovskite-based solar cells and light-emitting diodes (LEDs), where it plays a critical role in tuning the material's structural and photophysical properties to enhance device efficiency and stability.^{[2][4]} This guide provides a comprehensive overview of its properties, synthesis, characterization, applications, and safe handling procedures, tailored for researchers and development professionals.

Physicochemical and Structural Properties

The utility of **ethylamine hydrobromide** is fundamentally derived from its distinct physical and chemical characteristics. As an amine salt, it combines the reactivity of the ethylammonium cation with the stability of a crystalline solid.

General and Structural Information

The compound is formed by the protonation of the primary amine, ethylamine, by hydrobromic acid.

Identifier	Value	Source(s)
CAS Number	593-55-5	[5]
IUPAC Name	ethanamine;hydrobromide	[5]
Synonyms	Ethylammonium bromide, EABr, Ethanamine hydrobromide	[4]
Molecular Formula	C ₂ H ₈ BrN	[5]
Molecular Weight	126.00 g/mol	[5]
SMILES	CCN.Br	[5]
InChIKey	PNZDZRMOBIIQTC- UHFFFAOYSA-N	[5]

Physical and Thermodynamic Properties

These properties are essential for designing experimental conditions, including reaction temperature, solvent selection, and purification methods.

Property	Value	Source(s)
Appearance	White to off-white crystalline solid or powder.	[1][2]
Melting Point	160 °C (320 °F; 433 K)	[2]
Density (estimate)	1.521 g/cm ³	[2]
Water Solubility	Very soluble / "almost transparency"	[2]
Hygroscopicity	Hygroscopic; sensitive to moisture.	

Spectral and Analytical Characterization

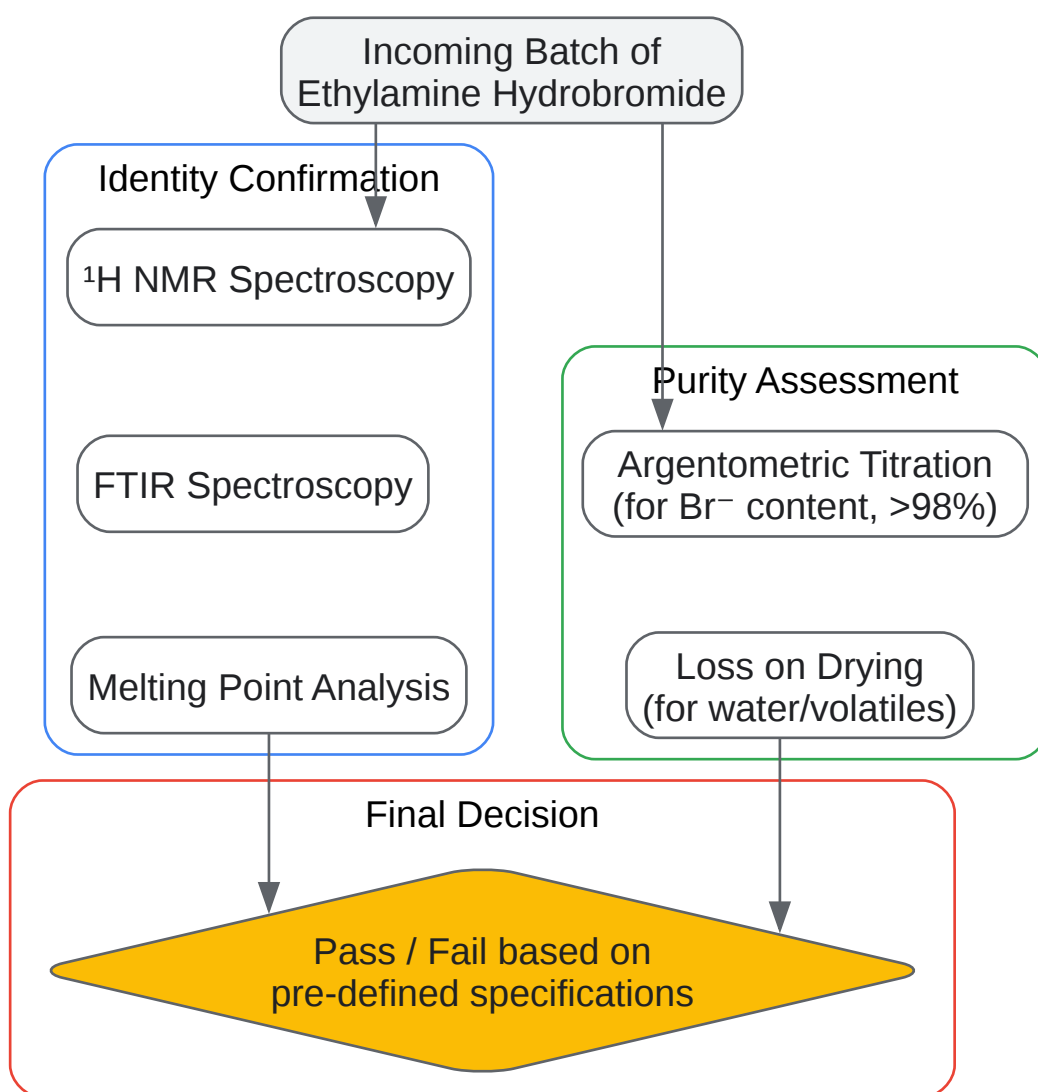
Rigorous characterization is essential to confirm the identity and purity of **ethylamine hydrobromide** before its use in sensitive applications like drug development or perovskite fabrication.

Spectroscopic Data

- ¹H NMR (D₂O): The proton NMR spectrum is simple and characteristic. A triplet is expected around δ 1.29 ppm corresponding to the methyl (-CH₃) protons, coupled to the adjacent methylene protons. A quartet is expected around δ 3.06 ppm corresponding to the methylene (-CH₂) protons, coupled to the adjacent methyl protons.[3][6] The amine protons (-NH₃⁺) may appear as a broad singlet or exchange with the solvent.
- ¹³C NMR (D₂O): The carbon NMR spectrum will show two distinct signals. The methyl carbon (C2) appears upfield, while the methylene carbon (C1), being directly attached to the electron-withdrawing ammonium group, appears further downfield.[6][7]
- Infrared (IR) Spectroscopy: The IR spectrum of the solid will be dominated by a very broad and strong absorption band typically between 3200 and 2800 cm⁻¹, which is characteristic of the N-H stretching vibrations of the ammonium salt (R-NH₃⁺).[8] C-H stretching vibrations for the ethyl group will appear just below 3000 cm⁻¹.

Quality Control Workflow

A robust quality control (QC) process is critical. The primary goals are to confirm the compound's identity and assess its purity, with a particular focus on halide content and the absence of residual free amine.



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*Caption: Quality control workflow for **ethylamine hydrobromide**.*

Protocol: Purity Determination by Argentometric Titration

This method quantifies the bromide (Br^-) content to determine the purity of the salt. It relies on the precipitation of silver bromide (AgBr) upon titration with a standardized silver nitrate (AgNO_3) solution.^{[9][10][11]}

Principle (Mohr Method): $\text{Ag}^+(\text{aq}) + \text{Br}^-(\text{aq}) \rightarrow \text{AgBr}(\text{s})$ (white precipitate) $2\text{Ag}^+(\text{aq}) + \text{CrO}_4^{2-}(\text{aq}) \rightarrow \text{Ag}_2\text{CrO}_4(\text{s})$ (red precipitate, endpoint indicator)

Step-by-Step Methodology:

- Preparation: Accurately weigh approximately 150-200 mg of **ethylamine hydrobromide** and dissolve it in 50 mL of deionized water in an Erlenmeyer flask.
- Indicator Addition: Add 1 mL of 5% w/v potassium chromate (K_2CrO_4) indicator solution. The solution will turn yellow.
- Titration: Titrate the sample solution with a standardized 0.1 M silver nitrate (AgNO_3) solution while stirring continuously. A white precipitate of AgBr will form.
- Endpoint Detection: The endpoint is reached upon the first appearance of a permanent reddish-brown precipitate of silver chromate (Ag_2CrO_4), which forms after all the bromide has precipitated.
- Calculation: Use the volume and molarity of the AgNO_3 titrant to calculate the moles of bromide, and subsequently, the purity of the original sample.

Synthesis and Purification

Ethylamine hydrobromide is typically synthesized via a straightforward acid-base neutralization reaction. The causality is simple: the basic lone pair of electrons on the nitrogen atom of ethylamine abstracts a proton from the strong acid, hydrobromic acid, forming a stable ammonium salt.

Laboratory Synthesis Protocol

Reaction: $\text{CH}_3\text{CH}_2\text{NH}_2 + \text{HBr} \rightarrow [\text{CH}_3\text{CH}_2\text{NH}_3]^+\text{Br}^-$

Materials & Equipment:

- Ethylamine solution (e.g., 70% in water)
- Hydrobromic acid (48% aqueous solution)
- Isopropanol or Acetone (for precipitation/washing)
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath
- Büchner funnel and vacuum flask

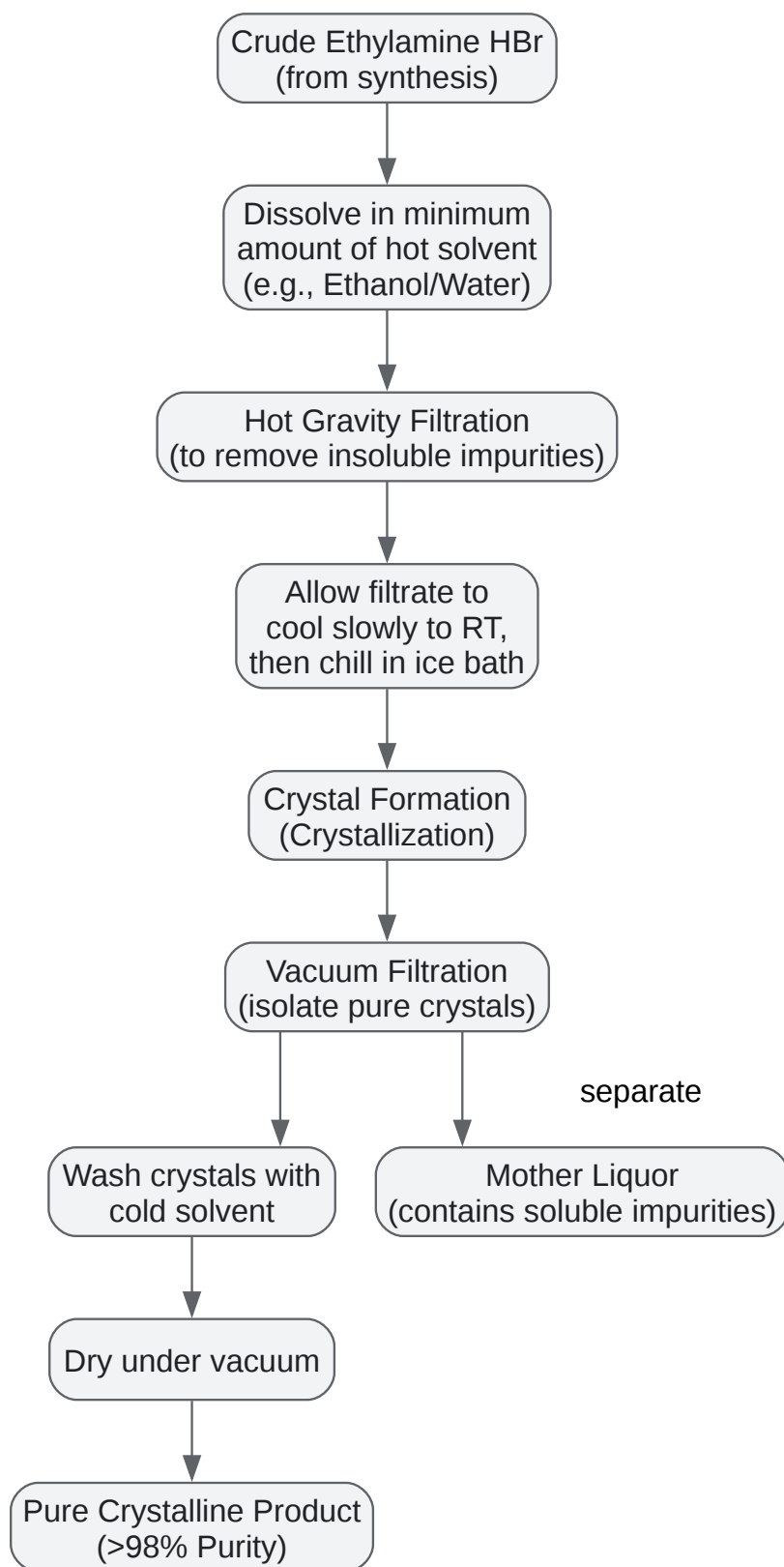
Step-by-Step Methodology:

- **Reaction Setup:** Place a known quantity of ethylamine solution into a round-bottom flask equipped with a magnetic stir bar. Cool the flask in an ice bath to manage the exothermic nature of the reaction.
- **Acid Addition:** Slowly add a stoichiometric equivalent (1:1 molar ratio) of 48% hydrobromic acid dropwise via a dropping funnel while stirring vigorously. Maintain the internal temperature below 20 °C.
- **Isolation:** Once the addition is complete, remove the flask from the ice bath and allow it to stir at room temperature for 30 minutes.
- **Crystallization:** Concentrate the resulting solution under reduced pressure to remove most of the water. The salt can then be precipitated by adding a less polar solvent like isopropanol or acetone.
- **Purification:** The crude product is purified by recrystallization, as detailed in the workflow below.
- **Drying:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold acetone, and dry under vacuum to a constant weight.

Purification Workflow: Recrystallization

Recrystallization is the chosen method for purification because the salt's solubility is significantly higher in hot polar solvents (like ethanol/water mixtures) than in cold ones, allowing

for the separation of less soluble impurities and those that remain in the mother liquor upon cooling.



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*Caption: Workflow for the purification of **ethylamine hydrobromide**.*

Chemical Reactivity and Applications

Role in Perovskite Optoelectronics

In the context of hybrid organic-inorganic perovskites (e.g., $\text{CH}_3\text{NH}_3\text{PbI}_3$), ethylammonium bromide is used as an additive to modulate the perovskite film's properties.[2] The incorporation of the slightly larger ethylammonium (EA^+) cation can influence crystal growth, passivate defects, and tune the material's bandgap.[4][12]

Causality of Improvement:

- **Morphology Control:** EABr can delay the crystallization of the perovskite film, leading to larger, more uniform crystal grains with fewer grain boundaries, which act as traps for charge carriers.[2]
- **Defect Passivation:** Uncoordinated halide ions (Br^-) can passivate positively charged defects at the crystal surface and grain boundaries, reducing non-radiative recombination and improving device performance.
- **Structural Tuning:** The incorporation of EA^+ and Br^- can form 2D/3D mixed perovskite structures, which have shown enhanced moisture stability compared to pure 3D counterparts.[4]

Protocol: EABr as an Additive in Perovskite Solar Cell Fabrication

This protocol is a representative example based on published methodologies for fabricating perovskite films.[12]

Step-by-Step Methodology:

- **Substrate Preparation:** Pre-patterned FTO (Fluorine-doped Tin Oxide) glass substrates are sequentially cleaned by sonication in deionized water, acetone, and isopropanol.

- **Electron Transport Layer (ETL) Deposition:** A compact layer of TiO_2 is deposited onto the FTO substrate, typically via spin-coating, followed by sintering at high temperature (e.g., 550 °C).
- **Perovskite Precursor Solution:** Prepare the primary perovskite solution (e.g., by dissolving $\text{CH}_3\text{NH}_3\text{I}$ and PbCl_2 in DMF). To this solution, add a specific molar percentage of **Ethylamine Hydrobromide** (e.g., 5-30 mol%).
- **Perovskite Film Deposition:** Spin-coat the precursor solution containing EABr onto the TiO_2 layer inside a controlled environment (e.g., a nitrogen-filled glovebox). An air-blowing step during spinning can assist in creating a uniform film.[\[12\]](#)
- **Annealing:** Anneal the substrate at a specific temperature (e.g., 100-190 °C) to promote full crystallization of the perovskite film.[\[12\]](#)
- **Hole Transport Layer (HTL) & Electrode Deposition:** Sequentially deposit the HTL (e.g., Spiro-OMeTAD) and a top metal electrode (e.g., Gold) to complete the device structure.

Safety, Handling, and Storage

Proper handling and storage are imperative to ensure user safety and maintain the integrity of the compound.

Toxicological Profile and Hazards

Ethylamine hydrobromide is classified as a skin and eye irritant.[\[5\]](#) All contact should be minimized through appropriate personal protective equipment.

Hazard Class	GHS Statement	Precautionary Codes	Source(s)
Skin Irritation	H315: Causes skin irritation	P280, P302+P352	[5]
Eye Irritation	H319: Causes serious eye irritation	P280, P305+P351+P338	[5]

Recommended Handling and Storage Procedures

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields.
- Handling: Avoid creating dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Due to its hygroscopic nature, it is best stored under an inert atmosphere (e.g., nitrogen or argon). Keep away from incompatible materials such as strong oxidizing agents and strong bases.

References

- MDPI. Ethylammonium Bromide- and Potassium-Added $\text{CH}_3\text{NH}_3\text{PbI}_3$ Perovskite Solar Cells. [\[Link\]](#)
- PubChem. Ethanamine, hydrobromide (1:1). [\[Link\]](#)
- Argentometric Titrations. [\[Link\]](#)
- FooDB. Showing Compound Ethanamine (FDB003242). [\[Link\]](#)
- YouTube. Titration of Bromides | Argentometry | Silver Nitrate Titration | Eosin | Adsorption. [\[Link\]](#)
- Human Metabolome Database. ^1H NMR Spectrum (1D, 700 MHz, D_2O , predicted) (HMDB0013231). [\[Link\]](#)
- Chemistry Stack Exchange. What are some example of the use of argentometric titration?. [\[Link\]](#)
- ResearchGate. Fabrication and Characterization of Ethylammonium- and Rubidium-Added Perovskite Solar Cells. [\[Link\]](#)
- ACS Publications. Flexible Lead Bromide Perovskite Solar Cells. [\[Link\]](#)

- SpectraBase. Ethylamine. [[Link](#)]
- BrainKart. Argentometric Precipitation Methods: Assay Methods. [[Link](#)]
- NIST. Tetraethylammonium bromide. [[Link](#)]
- Solubility of Things. Ethylamine. [[Link](#)]
- STAR Protocols. Protocol for the synthesis of perovskite nanocrystal thin films via in situ crystallization method. [[Link](#)]
- Chemsrvc. Ethylamine (HBr) | CAS#:593-55-5. [[Link](#)]
- Reddit. Analytical methods to determine if a compound is in the form of a salt. [[Link](#)]
- Doc Brown's Chemistry. ¹³C nmr spectrum of ethylamine. [[Link](#)]
- Sciencemadness Wiki. Ethylamine. [[Link](#)]
- Duke University. data set 1583 (atomic structure). [[Link](#)]
- Duke University. data set 1632 (band structure). [[Link](#)]
- Duke University. data set 1864 (atomic structure). [[Link](#)]
- Organic Chemistry Data. NMR Spectroscopy :: ¹³C NMR Chemical Shifts. [[Link](#)]
- SpectraBase. Ethylamine hydrochloride - Optional[¹³C NMR] - Chemical Shifts. [[Link](#)]
- Scribd. Test of Amine & Amide - Hydrochloric Acid. [[Link](#)]
- Google Patents. US1878970A - Purification of primary aromatic amine hydrohalides of the benzene series.
- Spectroscopy Online. Organic Nitrogen Compounds V: Amine Salts. [[Link](#)]

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Sources

- [1. scribd.com \[scribd.com\]](#)
- [2. ETHYLAMINE HYDROBROMIDE | 593-55-5 \[chemicalbook.com\]](#)
- [3. ETHYLAMINE HYDROBROMIDE\(593-55-5\) 1H NMR \[m.chemicalbook.com\]](#)
- [4. ossila.com \[ossila.com\]](#)
- [5. Ethanamine, hydrobromide \(1:1\) | C₂H₈BrN | CID 68974 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. ETHYLAMINE HYDROBROMIDE\(593-55-5\) 13C NMR spectrum \[chemicalbook.com\]](#)
- [7. 13C nmr spectrum of ethylamine C₂H₇N CH₃CH₂NH₂ analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of ethanamine C13 13-C nmr doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [8. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [9. acikders.ankara.edu.tr \[acikders.ankara.edu.tr\]](#)
- [10. echemi.com \[echemi.com\]](#)
- [11. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
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